

An In-depth Technical Guide to 2,2-Dimethoxypentane

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Compound of Interest

Compound Name: 2,2-Dimethoxypentane

Cat. No.: B12843018

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CAS Number: 55904-98-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-dimethoxypentane**, a valuable ketal compound with applications in organic synthesis and potential relevance to drug development. This document details its chemical and physical properties, experimental protocols for its synthesis, and explores its functional role as a protecting group and chemical intermediate.

Chemical and Physical Properties

2,2-Dimethoxypentane, also known as the dimethyl ketal of 2-pentanone, is a colorless liquid. Its properties are summarized in the tables below, compiled from various chemical databases and supplier information.

Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	PubChem[1]
Molecular Weight	132.20 g/mol	PubChem[1]
Boiling Point	121.2 °C at 760 mmHg	LookChem
Density	0.842 g/cm ³	LookChem
Flash Point	11.5 °C	LookChem
Vapor Pressure	17.7 mmHg at 25°C	LookChem

Chemical Properties and Descriptors

Property	Value	Source
IUPAC Name	2,2-dimethoxypentane	PubChem[1]
SMILES	<chem>CCCC(C)(OC)OC</chem>	PubChem[1]
InChIKey	IRAHAFANXPSRY-UHFFFAOYSA-N	PubChem[1]
XLogP3	1.5	LookChem
Hydrogen Bond Donor Count	0	LookChem
Hydrogen Bond Acceptor Count	2	LookChem
Rotatable Bond Count	4	LookChem

Synthesis of 2,2-Dimethoxypentane: An Experimental Protocol

The primary route for the synthesis of **2,2-dimethoxypentane** is the acid-catalyzed reaction of 2-pentanone with methanol or an orthoformate. The following is a representative experimental protocol adapted from established methods for ketal synthesis.

Reaction: The acid-catalyzed ketalization of 2-pentanone.

Materials:

- 2-Pentanone
- Methanol (anhydrous)
- Trimethyl orthoformate (optional, as a water scavenger)
- Anhydrous p-Toluenesulfonic acid (p-TsOH) or other acid catalyst (e.g., sulfuric acid)
- Anhydrous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Dichloromethane (DCM) or other suitable organic solvent
- Saturated aqueous sodium bicarbonate solution
- Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a solution of 2-pentanone (1.0 eq) in anhydrous methanol (excess, can be used as solvent), add a catalytic amount of p-toluenesulfonic acid (0.01-0.05 eq).

- The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed. The reaction can be gently heated to reflux to increase the rate.
- Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate.
- The mixture is transferred to a separatory funnel and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with water and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation to yield pure **2,2-dimethoxypentane**.

Applications in Research and Drug Development

While specific applications of **2,2-dimethoxypentane** in marketed drugs are not widely documented, its chemical nature as a ketal lends it significant potential in several areas of pharmaceutical and chemical research.

Protecting Group for Carbonyls

Ketals are widely used as protecting groups for ketones and aldehydes in multi-step organic synthesis. The formation of the ketal masks the reactivity of the carbonyl group towards nucleophiles and bases, allowing for chemical transformations on other parts of a molecule. The carbonyl group can be readily deprotected by treatment with aqueous acid.

Chemical Intermediate

2,2-Dimethoxypentane can serve as a precursor for the synthesis of other molecules. For instance, elimination of methanol can lead to the formation of 2-methoxy-2-pentene, a potentially useful enol ether intermediate.

Ketal Motifs in Drug Discovery

Ketals and acetals are found in a number of approved drugs. They can be used as bioisosteres for other functional groups or as acid-labile linkers in prodrugs and drug delivery systems.[2] In the acidic environment of endosomes or lysosomes within cells, or in the stomach, these linkers can be cleaved to release the active pharmaceutical ingredient.[1]

Safety and Hazard Information

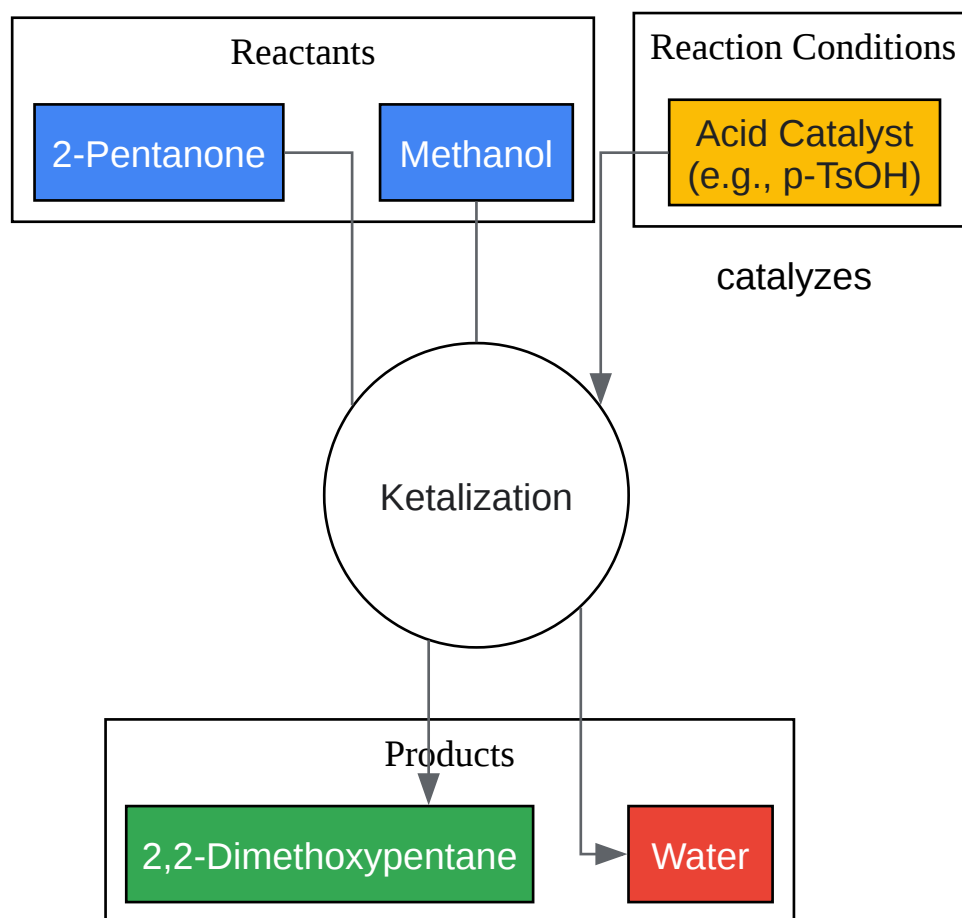
2,2-Dimethoxypentane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard	Description
GHS Pictograms	
Signal Word	Danger
Hazard Statements	Highly flammable liquid and vapor.
Precautionary Statements	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Wear protective gloves/protective clothing/eye protection/face protection. IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam for extinction. Store in a well-ventilated place. Keep cool. Dispose of contents/container to an approved waste disposal plant.

Data sourced from PubChem.[1]

Visualizations

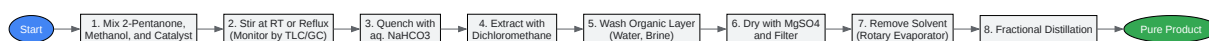
Synthesis of 2,2-Dimethoxypentane



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Caption: Synthesis of **2,2-dimethoxypentane** via acid-catalyzed ketalization.

Experimental Workflow for Synthesis and Purification



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Caption: Experimental workflow for the synthesis and purification of **2,2-dimethoxypentane**.

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References

- 1. 2,2-Dimethoxypentane | C₇H₁₆O₂ | CID 143318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Preparation method of 2, 2-dimethoxypropane - Eureka | Patsnap [eureka.patsnap.com]
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